

3,6-Dichlorotrimellitic anhydride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3,6-Dichlorotrimellitic anhydride

Cat. No.: B559624

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An In-depth Technical Guide to the Material Safety Data Sheet for **3,6-Dichlorotrimellitic Anhydride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety and handling information for **3,6-Dichlorotrimellitic anhydride** (CAS No: 81742-10-1). The information is compiled and synthesized from publicly available Safety Data Sheets (SDS) and chemical databases to ensure a high standard of accuracy and utility for laboratory and drug development professionals.

Chemical Identification and Physical Properties

This section details the fundamental identifiers and physical characteristics of **3,6-Dichlorotrimellitic anhydride**.

Identifier	Value	Source
IUPAC Name	4,7-dichloro-1,3-dioxo-2-benzofuran-5-carboxylic acid	[1]
CAS Number	81742-10-1	[1][2][3]
Molecular Formula	C ₉ H ₂ Cl ₂ O ₅	[1][3]
Molecular Weight	261.01 g/mol	[1]
Synonyms	3,6-Dichlorotrimellitic anhydride; 4,7-DICHLORO-1,3-DIHYDRO-1,3-DIOXO-5-ISOBENZOFURANCARBOXYLIC ACID	[1]
EC Number	862-993-4	[1]

Physical Property	Value	Source
Appearance	Solid	[4]
Melting Point	Not specified in provided results	
Boiling Point	Not specified in provided results	
Storage Temperature	2-8°C	[2]

Hazard Identification and GHS Classification

3,6-Dichlorotrimellitic anhydride is classified as a hazardous substance under the Globally Harmonized System (GHS). The following table summarizes its classification and associated hazard statements.

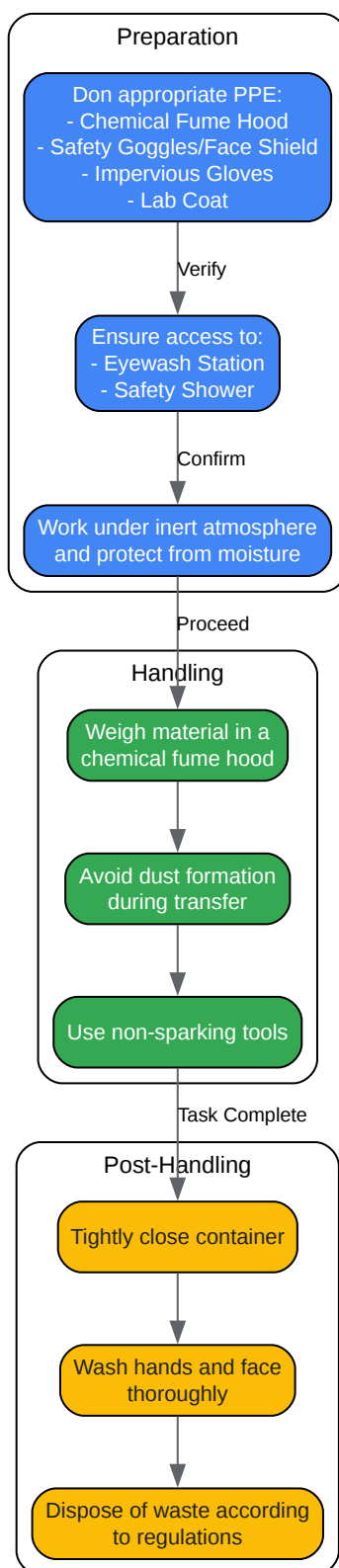
GHS Classification	Hazard Class	Hazard Code	Description	Source
Pictogram	Warning	-	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation	[1]
Acute Toxicity, Oral	Acute Tox. 4	H302	Harmful if swallowed	[1]
Skin Corrosion/Irritation	Skin Irrit. 2	H315	Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	Eye Irrit. 2	H319	Causes serious eye irritation	[1]
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	H335	May cause respiratory irritation	[1]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to ensure personnel safety and material integrity.

Experimental Workflow for Safe Handling

The following workflow outlines the necessary steps for safely handling **3,6-Dichlorotrimellitic anhydride** in a laboratory setting.



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Caption: Workflow for the safe handling of **3,6-Dichlorotrimellitic anhydride**.

Storage Conditions

Parameter	Requirement	Reason	Source
Atmosphere	Store under an inert atmosphere	Protects from moisture and air	[4]
Temperature	Cool, dry place	Prevents degradation	[4] [5]
Ventilation	Well-ventilated area	Prevents accumulation of vapors/dust	[4] [5]
Container	Tightly closed containers	Prevents contamination and exposure to moisture	[4] [5]
Incompatibilities	Bases, Water, Oxidizing agents	Prevents hazardous reactions	[4]

Emergency Procedures and First Aid

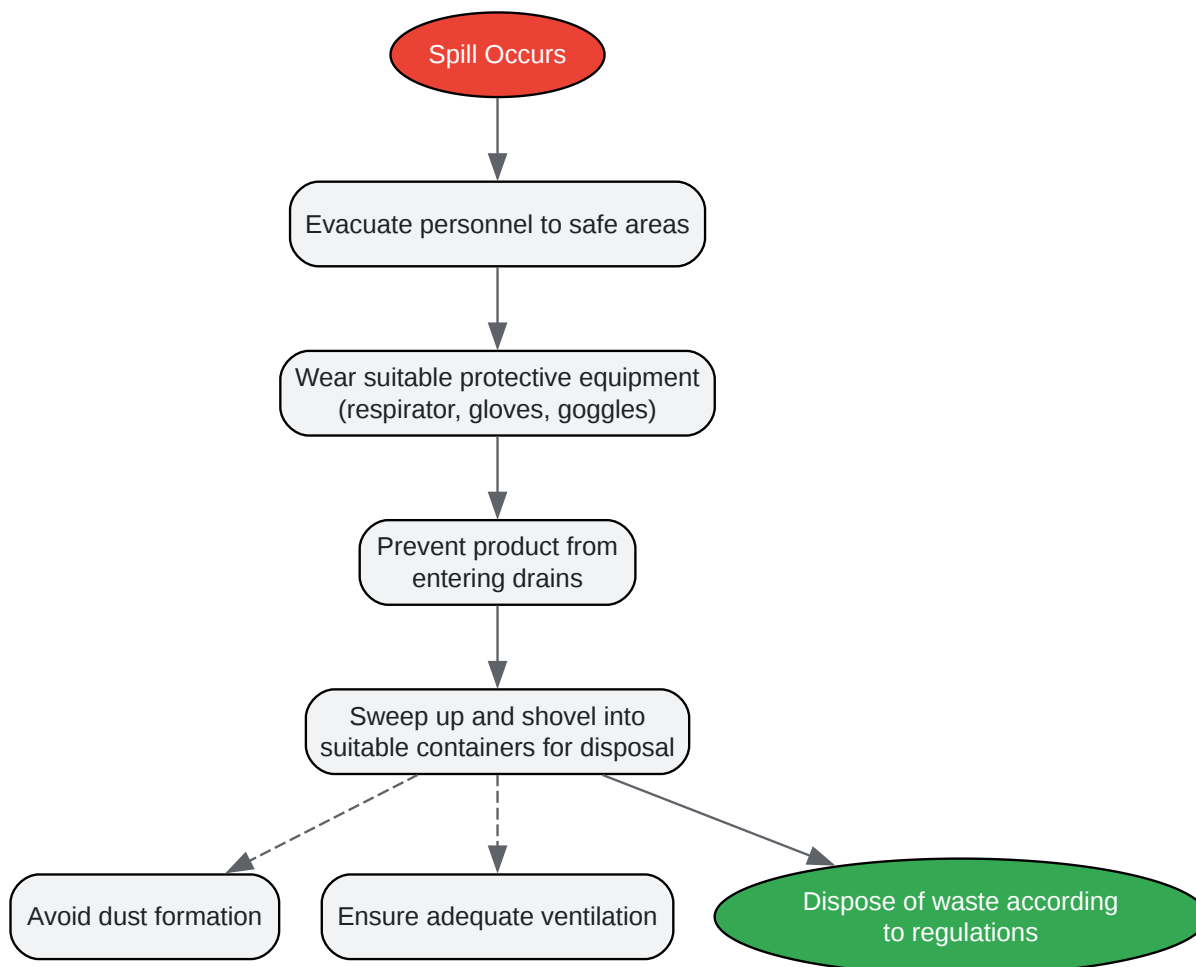
Immediate and appropriate response to exposure is critical. This section provides detailed protocols for emergency situations.

First Aid Measures by Exposure Route

Exposure Route	Immediate Action	Medical Attention	Source
Inhalation	Remove person to fresh air and keep comfortable for breathing.	Call a POISON CENTER or doctor if you feel unwell.	[5]
Skin Contact	Take off all contaminated clothing immediately. Wash off with soap and plenty of water.	Call a POISON CENTER or doctor.	[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Immediately call a POISON CENTER or doctor.	[5]
Ingestion	Rinse mouth. Do NOT induce vomiting.	Call a POISON CENTER or doctor.	[5][6]

Spill Response Protocol

In the event of a spill, the following logical workflow should be initiated to contain and clean the material safely.



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Caption: Logical workflow for responding to a spill of **3,6-Dichlorotrimellitic anhydride**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling this chemical.

Protection Type	Specification	Standard	Source
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. Face shield if splashing is possible.	OSHA 29 CFR 1910.133 or European Standard EN166	[4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	-	[4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.	NIOSH/MSHA or EN 149	[4]

Stability and Reactivity

Understanding the chemical stability and reactivity is crucial for safe storage and handling.

Parameter	Details	Source
Chemical Stability	Stable under recommended storage conditions.	[7]
Conditions to Avoid	Exposure to moist air or water. [4] Avoid creating dusty conditions.[8]	[4][8]
Incompatible Materials	Bases, Water, Oxidizing agents.	[4]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen chloride.	[4]
Hazardous Polymerization	Hazardous polymerization does not occur.	[4]

Toxicological and Ecological Information

Toxicological Summary

Detailed quantitative toxicological studies such as LD50 or LC50 values for **3,6-Dichlorotrimellitic anhydride** are not readily available in the public domain. The primary toxicological concerns are based on its GHS classification.

- Acute Effects: Harmful if swallowed. Causes irritation to the skin, eyes, and respiratory tract. [1]
- Sensitization: Some sources for related compounds like trimellitic anhydride indicate a risk of causing allergic skin reactions or asthma-like symptoms if inhaled.[6][7][8][9][10]
- Chronic Effects: No information was available on the long-term effects of exposure.
- Carcinogenicity: Not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[4]

Ecological Information

- Ecotoxicity: The substance reacts with water, so no standard ecotoxicity data is available.[4]
It should not be released into the environment or allowed to contaminate ground water systems.[4]
- Persistence and Degradability: Persistence is considered unlikely based on its reactivity with water.[4]
- Bioaccumulation: No information is available, but significant bioaccumulation is not expected.[4]

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[4] Waste generators are responsible for determining if a discarded chemical is classified as hazardous and ensuring complete and accurate classification.[4]

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Users should always consult the most current SDS for the specific product they are using and receive proper training before handling this chemical.

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